

Chemical Properties & Storage Recommendations

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Compound Focus: Vactosertib

CAS No.: 1352608-82-2

Cat. No.: S549105

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The table below summarizes key information for handling **Vactosertib** in a research setting [1].

Property	Specification / Recommendation
Molecular Weight	399.42 g/mol
CAS Number	1352608-82-2
Chemical Formula	C ₂₂ H ₁₈ FN ₇
Recommended Storage	-20°C (for powder, 3-year stability)
Solubility	100 mg/mL in DMSO (250.36 mM)
Form	Off-white to yellow solid

In Vivo Pharmacokinetic Parameters

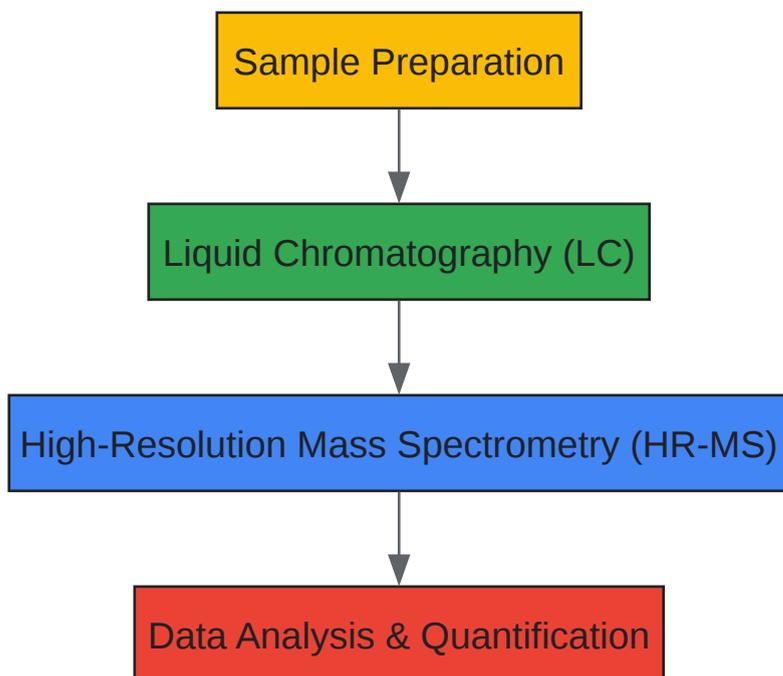
The following data comes from a clinical study and describes the behavior of **Vactosertib** in the human body after oral administration, which is relevant for understanding its stability in a biological system [2].

Parameter	Value (100 mg dose)	Value (200 mg dose)
Tmax (Time to Cmax)	1.3 ± 0.5 hours	1.5 ± 1.0 hours
t½ (Elimination Half-life)	3.5 ± 0.4 hours	3.3 ± 1.3 hours
AUCobs (Area Under Curve)	6175.5 ± 1349.7 ng/mL·h	4251.8 ± 1307.6 ng/mL·h

General Guidance for Sample Analysis

While a specific analytical method for **Vactosertib** was not detailed, the research into a related ALK5 inhibitor provides a potential workflow. One study used **Liquid Chromatography coupled with high-resolution Mass Spectrometry (LC-HR MS)** to identify compounds from a complex mixture, which is a common approach for quantifying small molecules in biological matrices [3]. You could adapt this general methodology.

Below is a generalized workflow for developing an assay to measure **Vactosertib** in biological samples:



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Frequently Asked Questions & Troubleshooting

Based on the available data, here are answers to potential questions:

- **Q: How should I store Vactosertib stock solutions?**
 - **A:** It is recommended to prepare stock solutions in DMSO and store them at -80°C for long-term storage (up to 2 years) or at -20°C for shorter periods (1 year). Avoid repeated freeze-thaw cycles [1].
- **Q: What is the in vivo half-life of Vactosertib?**
 - **A:** Clinical data indicates a relatively short elimination half-life of approximately **3.3 to 3.5 hours** in humans [2]. This should be considered when designing in vivo studies and planning sample collection time points.
- **Q: I cannot find a published protocol for analyzing Vactosertib in plasma. What is a good starting point?**
 - **A:** A robust approach would be to develop a method using **Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS)**. The general workflow involves protein precipitation or liquid-liquid extraction of the biological sample, followed by chromatographic separation and detection using a mass spectrometer. The pharmacokinetic parameters (like T_{max} and half-life) from clinical trials can guide the selection of appropriate calibration curve ranges and sample collection windows [2] [3].

Key Considerations for Your Experiments

To ensure reliable results in your work with **Vactosertib**, please keep the following in mind:

- **Stability in Solution:** The provided stability data is for the powder and stock solutions. The stability of **Vactosertib** in aqueous buffers (e.g., PBS) or specific biological matrices (e.g., plasma, serum) must be determined experimentally in your lab.
- **Light Sensitivity:** The compound's appearance is described as "off-white to yellow," which may suggest sensitivity to light. It is prudent to protect **Vactosertib** solutions from light by using amber vials and performing procedures in low-light conditions where possible.
- **Validate Your Methods:** Any analytical method you develop for quantifying **Vactosertib** in biological samples must be fully validated for parameters like selectivity, sensitivity, accuracy, precision, and matrix effects.

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References

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2. The TGF β type I receptor kinase inhibitor vactosertib in ... [nature.com]
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Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

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